

Preparation of Ammonium Nonanoate Solutions for Weed Control: Application Notes and Protocols

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Compound of Interest

Compound Name: *Nonanoate*

Cat. No.: *B1231133*

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Introduction

Ammonium **nonanoate**, the ammonium salt of nonanoic acid (also known as pelargonic acid), is a broad-spectrum, non-selective, contact herbicide.^[1] It is derived from naturally occurring fatty acids found in various plants and animals.^{[2][3]} As a contact herbicide, it affects only the plant tissue it directly contacts and is not translocated systemically through the plant.^[2] Its mode of action involves the rapid disruption of plant cell membranes, leading to cellular leakage and desiccation of foliage, with visible effects often appearing within hours of application.^[4] Due to its rapid breakdown in the environment, typically in less than a day, it is considered a safer alternative to some synthetic herbicides and is utilized in organic farming and integrated pest management.^[2]

Data Presentation

The efficacy of ammonium **nonanoate** is influenced by factors such as application rate, spray volume, and the target weed species. Generally, it exhibits greater control over broadleaf weeds compared to grasses.^[5]

Table 1: Efficacy of Ammonium Nonanoate on Various Weed Species

This table summarizes the weed control efficacy of ammonium **nonanoate** at different application rates and volumes, as reported in a study by Webber et al. (2011).^[5] The data represents the percentage of weed control observed 6 days after treatment.

Weed Species	Herbicide Rate (kg a.i./ha)	Application Volume (L/ha)	Weed Control (%)
Tumble Pigweed (<i>Amaranthus albus</i>)	7.2	164	45
	7.2	327	55
	7.2	654	60
	7.2	981	58
	10.8	164	70
	10.8	327	78
	10.8	654	85
	10.8	981	82
Spiny Pigweed (<i>Amaranthus spinosus</i>)	7.2	164	50
	7.2	327	62
	7.2	654	68
	7.2	981	65
	10.8	164	75
	10.8	327	82
	10.8	654	90
	10.8	981	88
Carpetweed (<i>Mollugo verticillata</i>)	7.2	164	66
	7.2	327	88
	7.2	654	92
	7.2	981	90

10.8	164	95	
10.8	327	98	
10.8	654	99	
10.8	981	98	
Goosegrass (<i>Eleusine indica</i>)	7.2	164	31
7.2	327	35	
7.2	654	40	
7.2	981	38	
10.8	164	45	
10.8	327	50	
10.8	654	54	
10.8	981	52	
Smooth Crabgrass (<i>Digitaria ischaemum</i>)	7.2	164	24
7.2	327	28	
7.2	654	32	
7.2	981	30	
10.8	164	40	
10.8	327	45	
10.8	654	54	
10.8	981	50	

Data extracted from Webber et al., 2011.[\[5\]](#)

Table 2: Comparative Efficacy of Ammonium Nonanoate on Weed Control in Pumpkin Cultivation

This table presents data from a study comparing two concentrations of ammonium **nonanoate** for weed control in pumpkin fields. The results show high efficacy for both concentrations.[\[6\]](#)

Herbicide Treatment	Concentration (% a.i.)	Weed Control (%)
Ammonium Nonanoate	5	88 - 98
Ammonium Nonanoate	6	88 - 98

Data from a 2-year field study on pumpkin.[\[6\]](#)

Experimental Protocols

The following protocols provide detailed methodologies for the preparation of ammonium **nonanoate** solutions for research purposes.

Protocol 1: Preparation of a Concentrated (40% w/w) Ammonium Nonanoate Solution

This protocol describes the synthesis of a concentrated ammonium **nonanoate** solution from nonanoic acid and ammonia.

Materials:

- Nonanoic acid (pelargonic acid), technical grade
- Ammonia solution (25-28% NH₃ in water)
- Deionized water
- Reaction vessel (e.g., 1000L reactor or appropriate laboratory glassware) with temperature control and stirring capabilities
- Metering tanks or graduated cylinders

- pH meter or pH indicator strips

Procedure:

- In the reaction vessel, add a portion of the total nonanoic acid (e.g., 84 kg for a large batch) to be reacted.
- Set the temperature control of the reactor to 60°C.
- Begin stirring the nonanoic acid.
- Slowly add the ammonia solution dropwise into the reactor. Maintain a steady reaction with even bubbling.
- After the initial reaction, add a volume of water to the reactor and continue stirring for approximately 20 minutes.
- Add the remaining nonanoic acid to the vessel.
- Continue the dropwise addition of the ammonia solution until the pH of the reaction mixture reaches 8.
- Stop the addition of ammonia and stirring. The resulting solution is approximately 40% ammonium **nonanoate**.

Protocol 2: Preparation of a Ready-to-Use (RTU) Herbicide Solution (e.g., 6% v/v)

This protocol details the dilution of a concentrated ammonium **nonanoate** solution to a typical ready-to-use concentration for weed control applications.

Materials:

- Concentrated ammonium **nonanoate** solution (40%)
- Deionized water
- Graduated cylinders or volumetric flasks

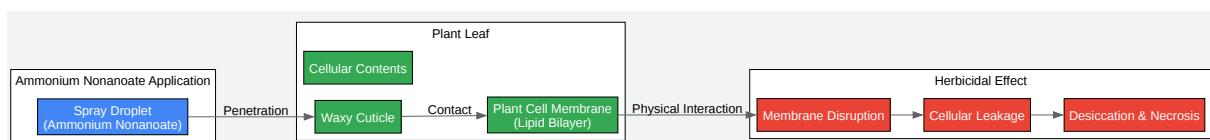
- Mixing vessel
- Stirring apparatus (e.g., magnetic stirrer)
- Spray application bottle

Procedure:

- Calculate the required volumes of concentrated ammonium **nonanoate** and deionized water to achieve the desired final concentration and volume. For example, to prepare 1 liter (1000 mL) of a 6% (v/v) solution:
 - Volume of concentrate = $1000 \text{ mL} * 0.06 = 60 \text{ mL}$
 - Volume of deionized water = $1000 \text{ mL} - 60 \text{ mL} = 940 \text{ mL}$
- In the mixing vessel, add the calculated volume of deionized water.
- While stirring, slowly add the calculated volume of the 40% ammonium **nonanoate** concentrate to the water.
- Continue stirring until the solution is homogeneous.
- The resulting solution is a 6% (v/v) ready-to-use ammonium **nonanoate** herbicide.

Mandatory Visualization

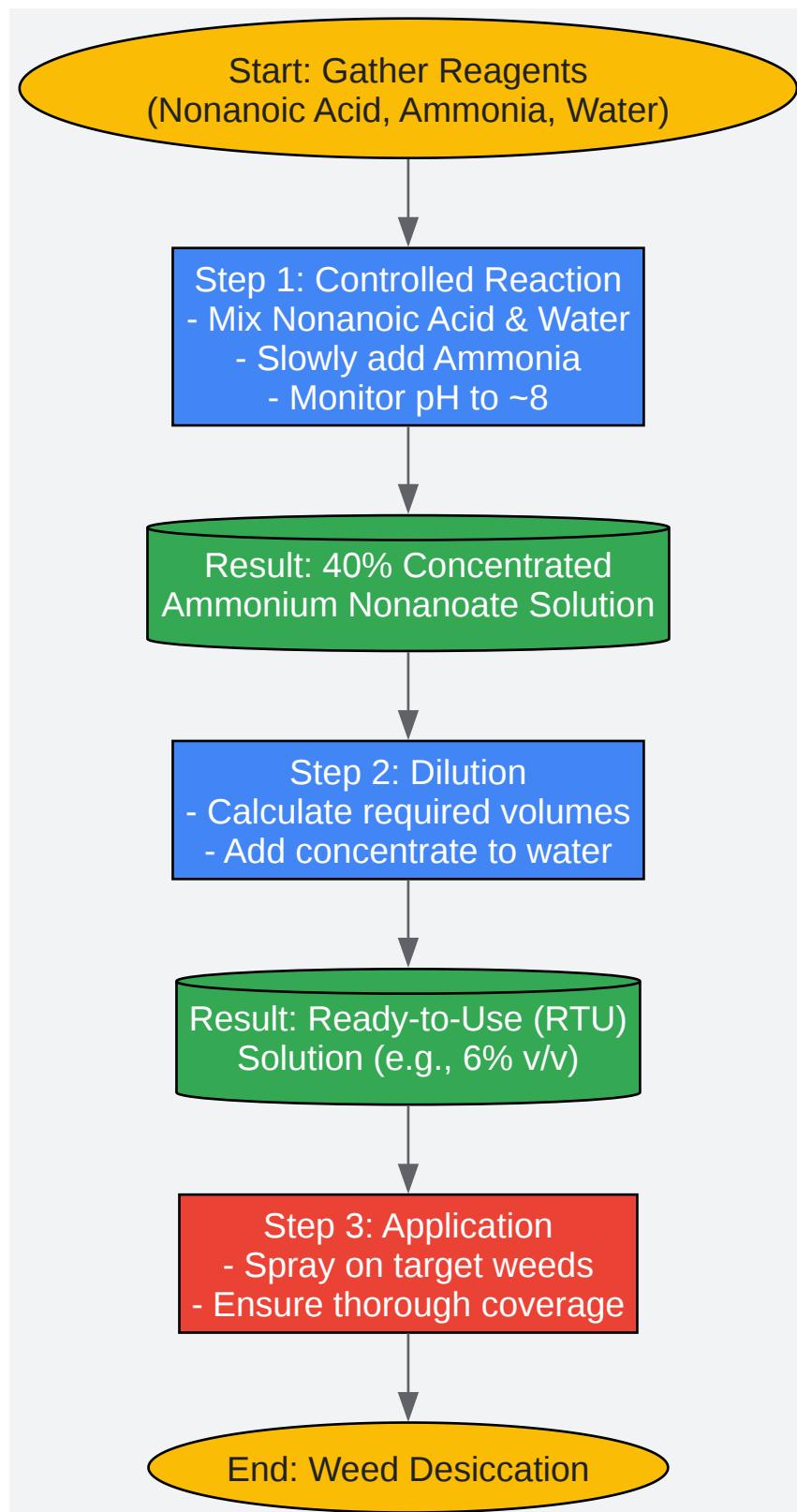
Mode of Action of Ammonium Nonanoate



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Caption: Mode of action of ammonium **nonanoate** on a plant cell.

Experimental Workflow for Preparation of Ammonium Nonanoate Solution



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Caption: Workflow for preparing ammonium **nonanoate** herbicide solution.

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